

Health and safety data for 1-Methylbenzotriazole in a lab setting

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Compound of Interest

Compound Name: 1-Methylbenzotriazole

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An In-Depth Technical Guide to the Health and Safety of **1-Methylbenzotriazole** in a Laboratory Setting

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Introduction: Understanding 1-Methylbenzotriazole

1-Methylbenzotriazole, often sold as a mixture of isomers under the name tolyltriazole (CAS RN 29385-43-1), is a heterocyclic compound widely utilized in research and industrial applications.^{[1][2]} Its primary roles include serving as a highly effective corrosion inhibitor for copper and its alloys, a UV stabilizer in polymers and coatings, and as a versatile building block in organic synthesis.^{[3][4]} While its utility is significant, a thorough understanding of its toxicological and safety profile is paramount for professionals in research, development, and manufacturing.

This guide provides a comprehensive overview of the health and safety data for **1-Methylbenzotriazole**, designed for scientists and laboratory professionals. It moves beyond mere compliance, focusing on the scientific rationale behind safety protocols to foster a culture of intrinsic safety in the laboratory. The information herein is synthesized from authoritative safety data sheets, toxicological databases, and regulatory information to ensure accuracy and trustworthiness.

Section 1: Core Hazard Identification and Toxicological Profile

A foundational principle of laboratory safety is a complete understanding of a chemical's intrinsic hazards. **1-Methylbenzotriazole** is a solid crystalline substance that presents several health and environmental risks that must be managed.^[5]

Physical and Chemical Properties

The physical state of a chemical dictates its potential for exposure. As a solid, the primary non-contact risk from **1-Methylbenzotriazole** is the generation of airborne dust during handling, which can be easily inhaled.

Property	Value	Source(s)
CAS Number	13351-73-0 (1-Methyl-1H-benzotriazole)	^[5] ^[6]
29385-43-1 (Isomer Mixture / Tolyltriazole)	^[1] ^[2]	
Molecular Formula	C ₇ H ₇ N ₃	^[6]
Molecular Weight	133.15 g/mol	^[6]
Appearance	White to light yellow/beige crystalline solid/powder. ^[3] ^[4] ^[5]	^[3] ^[4] ^[5]
Melting Point	63 - 66 °C / 87 °C (Varies by isomer/purity)	^[4] ^[5] ^[6]
Boiling Point	>200 °C	^[4]
Solubility	Insoluble in water; soluble in most organic solvents. ^[3] ^[7]	^[3] ^[7]
Stability	Stable under normal laboratory conditions. ^[5]	^[5]

Toxicological Data and GHS Classification

1-Methylbenzotriazole is classified as hazardous under the Globally Harmonized System (GHS). The primary acute hazard is toxicity upon ingestion.^[1] It is also recognized as a significant environmental hazard, with long-lasting effects on aquatic life.^{[1][8]}

Hazard Classification	GHS Code	Description	Source(s)
Acute Toxicity, Oral	H302	Harmful if swallowed. ^{[1][8][9]}	^{[1][8][9]}
Serious Eye Irritation	H319	Causes serious eye irritation.	
Skin Irritation	H315	Causes skin irritation.	
Aquatic Hazard, Chronic	H411	Toxic to aquatic life with long lasting effects. ^{[1][8]}	^{[1][8]}
Reproductive Toxicity	H361d	Suspected of damaging the unborn child. ^[8]	^[8]

Toxicological Values:

- LD₅₀ (Oral, Rat): 675 mg/kg.^[1] This value classifies the substance as moderately toxic if ingested.
- LD₅₀ (Intravenous, Mouse): 375 mg/kg.^[6]

The causality behind these classifications is direct tissue irritation and potential for systemic toxicity upon absorption. Ingestion can lead to gastrointestinal distress, while dust can irritate the eyes and respiratory tract.^{[1][10][11]} The environmental hazard classification underscores the need for stringent waste disposal protocols to prevent release into aquatic systems.^[1]

Section 2: Laboratory Risk Assessment and Exposure Control

Effective safety management hinges on a systematic process of risk assessment and the implementation of a control hierarchy. The goal is always to minimize exposure by the most effective means possible.

The Hierarchy of Controls

The hierarchy of controls is a framework that prioritizes safety interventions from most to least effective:

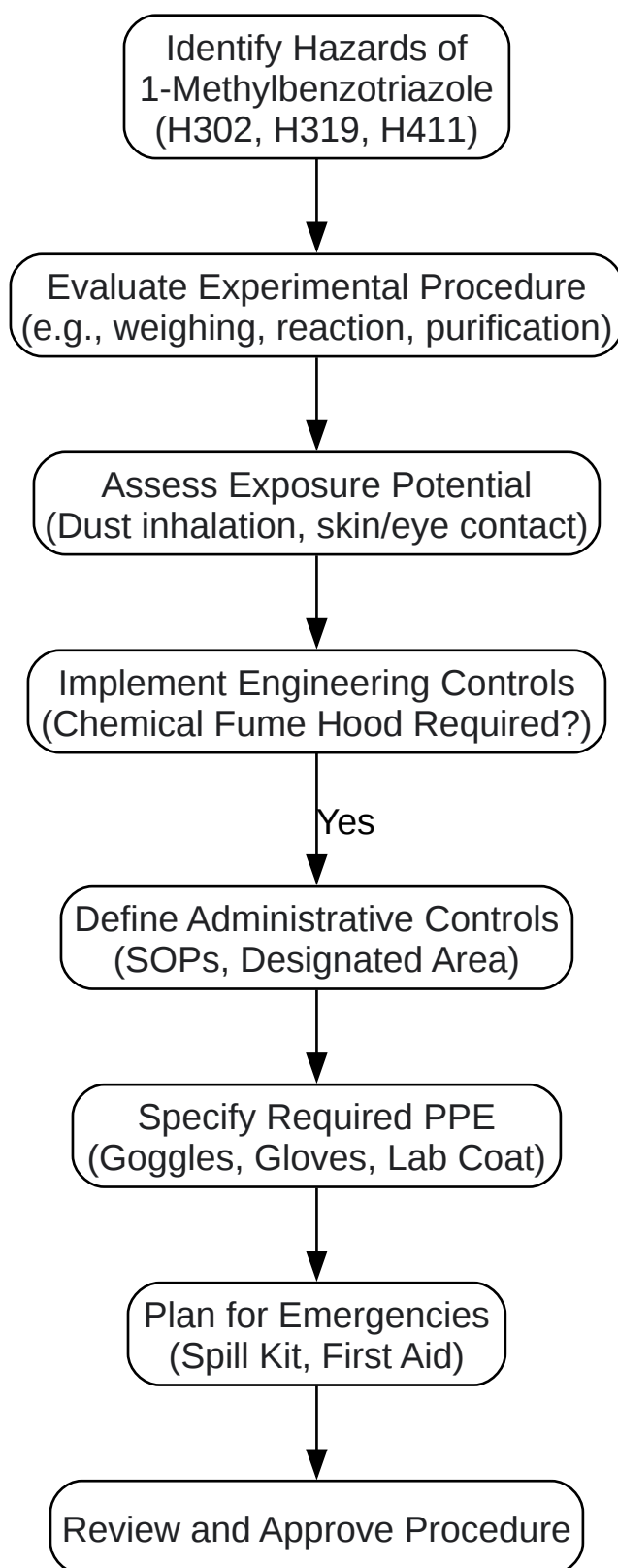
- **Elimination/Substitution:** The most effective control is to substitute **1-Methylbenzotriazole** with a less hazardous alternative if scientifically viable.
- **Engineering Controls:** If substitution is not possible, physically isolate the hazard from personnel. For **1-Methylbenzotriazole**, this is the most critical step.
 - **Chemical Fume Hood/Local Exhaust Ventilation (LEV):** All handling of solid **1-Methylbenzotriazole** that could generate dust (e.g., weighing, transferring) **MUST** be performed within a certified chemical fume hood or an enclosure with dedicated local exhaust ventilation.^[1] This captures dust at the source, preventing inhalation.
- **Administrative Controls:** These are work practices and procedures that reduce exposure.
 - **Standard Operating Procedures (SOPs):** Develop detailed, chemical-specific SOPs for all procedures involving **1-Methylbenzotriazole**.
 - **Designated Areas:** Clearly mark areas where **1-Methylbenzotriazole** is handled and stored.
 - **Training:** Ensure all personnel are trained on the specific hazards and handling procedures for this chemical before they begin work.
- **Personal Protective Equipment (PPE):** PPE is the last line of defense and must be used in conjunction with engineering and administrative controls. It does not eliminate the hazard but provides a barrier.

Personal Protective Equipment (PPE) Specification

The selection of PPE must be based on a thorough risk assessment of the planned procedure.

Protection Type	Specification	Rationale
Eye/Face Protection	ANSI Z87.1-compliant/EN 166-compliant safety goggles.[5] [12]	Protects against airborne dust particles and potential splashes.
Hand Protection	Nitrile gloves (minimum 4 mil thickness).	Provides a barrier against skin contact. Gloves must be inspected before use and changed immediately if contaminated.
Body Protection	Standard laboratory coat.	Protects skin and personal clothing from contamination.
Respiratory Protection	Generally not required if work is conducted within a fume hood. For situations with potential for high dust generation outside of a hood (e.g., large-scale transfers, spill cleanup), a NIOSH-approved respirator with a P95 or P100 particulate filter is necessary.[5]	Protects against inhalation of harmful dust.

Diagram: Laboratory Risk Assessment Flowchart



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Caption: Risk assessment process for experiments involving **1-Methylbenzotriazole**.

Section 3: Protocols for Safe Handling and Storage

Adherence to validated protocols is essential for minimizing risk. The following procedures are designed to be self-validating systems for the safe use of **1-Methylbenzotriazole**.

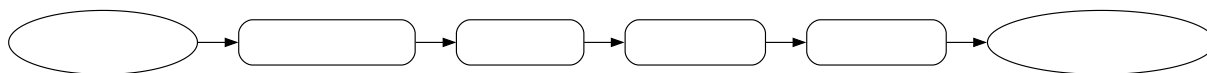
Protocol: Weighing and Preparing Solutions

This protocol is designed to mitigate the primary risk of dust generation.

- Preparation:
 - Ensure the chemical fume hood is operational and the sash is at the appropriate working height.
 - Don all required PPE (safety goggles, nitrile gloves, lab coat).
 - Place a plastic-backed absorbent liner on the work surface inside the fume hood to contain any minor spills.
 - Gather all necessary equipment (spatula, weigh boat/paper, beaker, solvent, etc.) and place it inside the fume hood.
- Weighing:
 - Retrieve the **1-Methylbenzotriazole** container from its designated storage location.
 - Inside the fume hood, carefully open the container, avoiding any sudden movements that could aerosolize the powder.
 - Use a clean spatula to carefully transfer the desired amount of solid to the weigh boat on a tared balance. Perform this action slowly and close to the work surface to minimize dust.
 - Securely close the primary container of **1-Methylbenzotriazole** immediately after dispensing.
- Solution Preparation:
 - Place the weigh boat containing the chemical into the beaker intended for the solution.

- Carefully add a small amount of the desired solvent to the beaker to wet the powder, which will prevent it from becoming airborne.
- Add the remaining solvent and stir until dissolved.
- Cleanup:
 - Carefully fold the weigh paper/boat and dispose of it, along with used gloves, in the designated solid hazardous waste container.
 - Wipe the spatula and any affected surfaces within the fume hood with a damp cloth, disposing of it in the hazardous waste container.
 - Wash hands thoroughly after the procedure is complete and PPE has been removed.

Diagram: Safe Handling Workflow



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Caption: Workflow for safely weighing and dissolving **1-Methylbenzotriazole**.

Protocol: Chemical Storage

Proper storage is crucial for maintaining chemical stability and preventing accidental exposure.

- Location: Store in a cool, dry, well-ventilated area.^[5] Some suppliers recommend refrigerated storage.^[1]
- Container: Keep the container tightly closed to prevent absorption of moisture.^[5]
- Segregation: Store away from incompatible materials, particularly strong oxidizing agents.^[5]
^[13]

- Labeling: Ensure the container is clearly labeled with the chemical name and all relevant GHS hazard pictograms.

Section 4: Emergency Response Procedures

Preparedness is key to mitigating the consequences of an unexpected event.

Spill Response

For a small spill of solid **1-Methylbenzotriazole**:

- Evacuate and Secure: Alert others in the immediate area and restrict access.
- Protect Yourself: Don appropriate PPE, including safety goggles, gloves, a lab coat, and, if significant dust is present, a respirator.
- Contain and Clean:
 - Do NOT dry sweep, as this will create dust.
 - Gently cover the spill with an inert absorbent material (e.g., vermiculite, sand).
 - Carefully sweep the material into a designated hazardous waste container.[\[5\]](#)
- Decontaminate: Wipe the spill area with a damp cloth, then with soap and water. Dispose of all cleaning materials as hazardous waste.
- Report: Report the incident to the laboratory supervisor or safety officer.

First Aid Measures

Immediate and appropriate first aid can significantly reduce the severity of an exposure.[\[1\]](#)

Exposure Route	First Aid Action
Ingestion	Call a POISON CENTER or doctor immediately. Rinse mouth with water. Do NOT induce vomiting.[1]
Inhalation	Move the person to fresh air and keep them comfortable for breathing. Seek medical attention if you feel unwell.[1]
Skin Contact	Immediately take off all contaminated clothing. Rinse the affected skin with plenty of water. Seek medical advice if irritation occurs.[1]
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[1][5]

Fire-Fighting

- Extinguishing Media: Use dry powder, foam, water spray, or carbon dioxide (CO₂).[1][8]
- Specific Hazards: The substance is combustible. High concentrations of dust can form an explosive mixture with air.[8][10] Upon combustion, it may decompose to generate toxic fumes, including oxides of nitrogen and carbon monoxide.[8]
- Protective Equipment: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA).[5]

Section 5: Waste Disposal

Due to its classification as an environmental hazard, all waste streams containing **1-Methylbenzotriazole** must be managed carefully.[1]

- Solid Waste: All contaminated solids (e.g., gloves, weigh paper, absorbent materials) must be collected in a clearly labeled, sealed hazardous waste container.

- Liquid Waste: Unused solutions or reaction mixtures containing **1-Methylbenzotriazole** must be collected in a designated, labeled hazardous waste container for liquids.
- Disposal: Do not dispose of down the drain.^[12] All waste must be disposed of through the institution's official hazardous waste management program, in accordance with local, state, and federal regulations.^[8]

Conclusion

1-Methylbenzotriazole is a valuable chemical for research and development, but it carries moderate acute toxicity and is a significant environmental hazard. By understanding its specific properties and implementing the hierarchy of controls—prioritizing engineering controls like fume hoods—laboratory professionals can handle this compound safely and effectively. Adherence to documented protocols for handling, storage, and emergency response is not merely a regulatory requirement but a cornerstone of scientific integrity and professional responsibility.

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